Comparative Structural Elucidation: C13 NMR Profiling of 2-(2-Iodoethoxy)propane

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Compound of Interest

Compound Name:	*2-(2-Iodoethoxy)propane*
CAS No.:	*318958-37-1*
Cat. No.:	*B3001750*

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Executive Summary & Strategic Utility

In the development of ether-linked drug conjugates, **2-(2-Iodoethoxy)propane** serves as a critical "capped" alkylating agent. Unlike its bromo- or chloro-analogs, the iodo-derivative offers superior leaving group lability (

), enabling alkylation under milder conditions.

This guide provides a definitive C13 NMR structural assignment framework. It objectively compares the spectral "performance"—defined here as resolution, diagnostic shift magnitude, and structural differentiation—of the iodo-compound against its alcohol precursor (2-isopropoxyethanol) and bromo-analogs.

Key Technical Insight: The "Heavy Atom Effect" of iodine induces a massive upfield shift (~60 ppm) on the

-carbon, serving as a binary "Go/No-Go" quality control marker during synthesis.

Structural Assignments & Comparative Data

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The following data compares the C13 NMR profile of the target molecule against its synthetic precursor. This comparison is essential for monitoring reaction completion.

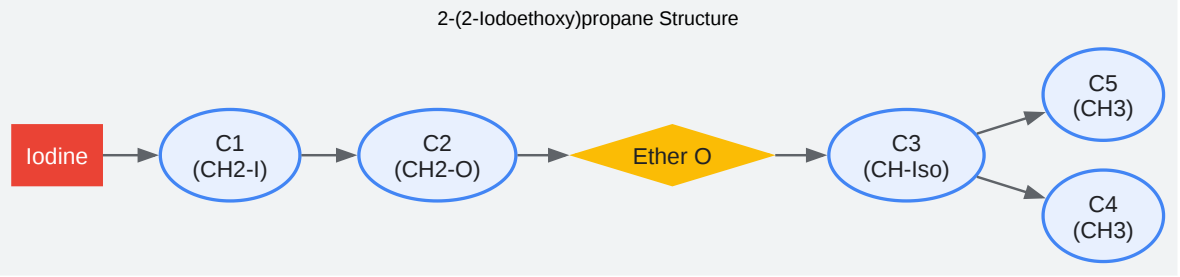
Molecule Numbering Scheme

To ensure accurate assignment, we utilize the following numbering logic:

- C1: Methylene attached to Iodine (

  -carbon)
- C2: Methylene attached to Ether Oxygen (

  -carbon)
- C3: Methine of the Isopropyl group
- C4/C5: Methyls of the Isopropyl group



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Figure 1: Numbering scheme for **2-(2-Iodoethoxy)propane** assignments.

Comparative Chemical Shift Table (CDCl3)

The table below highlights the Diagnostic Shift (

). Note the dramatic shielding of C1 in the product compared to the precursor.

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Carbon Position	Precursor: 2-Isopropoxyethanol (ppm)	Target: 2-(2-Iodoethoxy)propane (ppm)	Alternative: Bromo-Analog (ppm)	Mechanistic Insight
C1 (-C)	61.5 ( )	2.8 - 3.5 ( )	~30.0 ( )	Heavy Atom Effect: Iodine's large electron cloud shields the nucleus, pushing the peak upfield by ~58 ppm.
C2 (-C)	71.8 ( )	71.5 - 72.0	~71.0	Minimal change. The ether oxygen dominates the chemical environment.
C3 (Iso-CH)	72.1	72.0	72.0	Distal group; electronically isolated from the halogen modification.
C4/C5 (Iso-CH3)	22.1	22.0	22.0	Standard aliphatic methyls.

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> *Analyst Note: If you observe a peak at 61.5 ppm, your reaction is incomplete (residual alcohol). If you observe a peak at ~30 ppm, you may have accidentally formed the bromo-derivative (common if using HBr/LiBr). The peak at ~3 ppm is the definitive confirmation of the Iodo-species.*

Experimental Protocol: Synthesis & Validation

To generate the sample for this analysis, a "Self-Validating" synthesis via the Finkelstein reaction is recommended. This method minimizes side reactions common with direct iodination (

).

Synthesis Workflow (Mesylate Route)

- Activation: Convert 2-isopropoxyethanol to the mesylate (OMs) using methanesulfonyl chloride (

) and triethylamine (

) in DCM.
- Substitution: Reflux the crude mesylate with Sodium Iodide (

) in Acetone (Finkelstein conditions).
- Purification: Simple filtration (remove NaOMs) and distillation.

NMR Acquisition Parameters

For quantitative comparison, use the following acquisition parameters to mitigate relaxation time (

) differences caused by the heavy iodine atom.

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- Solvent:

  (Reference: 77.16 ppm).

- Frequency: 100 MHz or higher (for C13).

- Pulse Sequence: Inverse Gated Decoupling (if integration is required) or Standard Broadband Decoupling (

  -decoupled).

- Relaxation Delay (

  ): Set to 5.0 seconds.

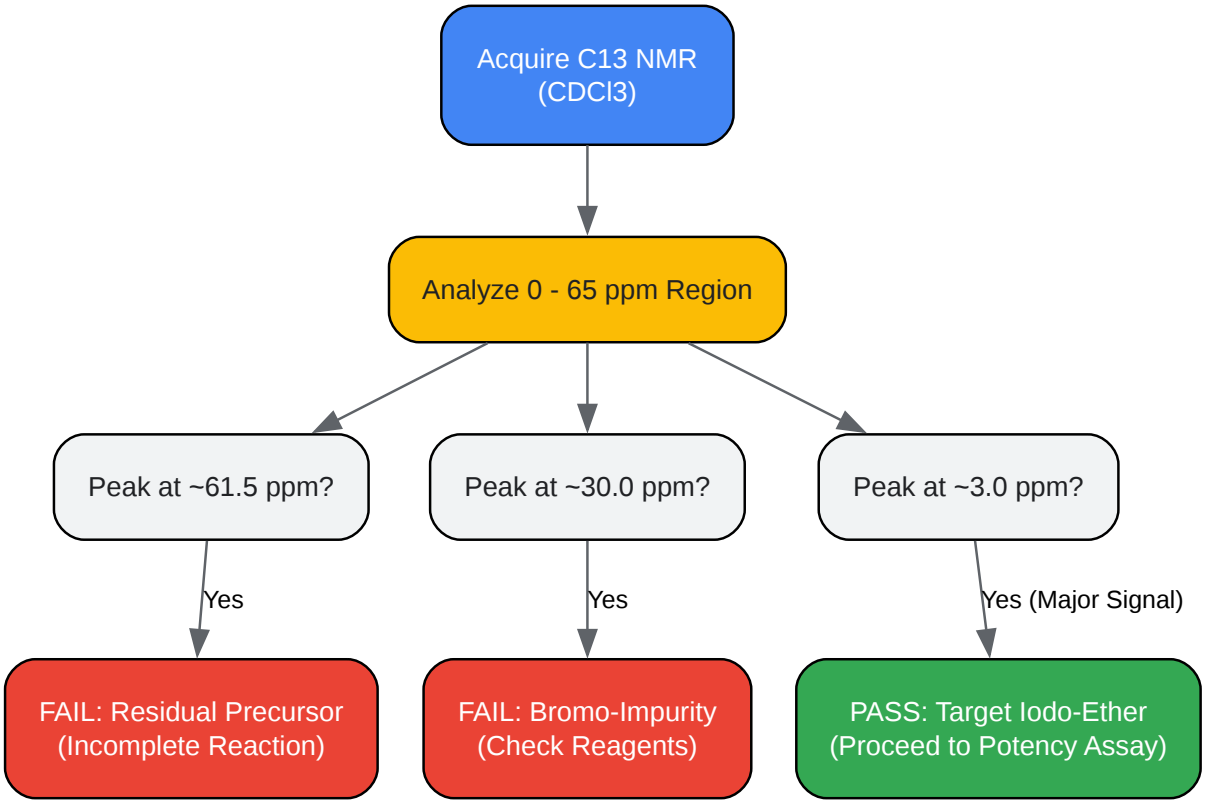
  - Reasoning: Carbon atoms attached to heavy halogens (C1) often have shorter

    times via Spin-Rotation mechanisms, but the quaternary-like nature of heavy-atom substitution can sometimes yield variable relaxation. A 5s delay ensures full magnetization recovery for accurate relative intensity, although C13 integration is generally non-quantitative without this specific setup.

Visualizing the Validation Logic

The following diagram illustrates the decision tree for validating the product using C13 NMR data.

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Figure 2: Logic flow for NMR-based quality control of **2-(2-Iodoethoxy)propane**.

References

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